

Component-Level Methane Emission Measurement from Industrial Facilities: Application Notes and Protocols

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Compound of Interest

Compound Name: Methane

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This document provides detailed application notes and protocols for the component-level measurement of **methane** (CH₄) emissions from industrial facilities. Accurate quantification of fugitive emissions from individual sources is critical for environmental monitoring, leak detection and repair (LDAR) programs, and the development of effective emission reduction strategies.

[\[1\]](#)[\[2\]](#)

Introduction to Component-Level Measurement

Component-level measurement involves the direct assessment of **methane** emissions from individual pieces of equipment, such as valves, flanges, connectors, pumps, and compressor seals.[\[3\]](#)[\[4\]](#) This "bottom-up" approach provides granular data that is essential for identifying significant emission sources, prioritizing repairs, and improving emission inventories.[\[2\]](#)[\[5\]](#) In contrast to facility-level or regional "top-down" measurements, component-level quantification allows for targeted mitigation efforts.[\[2\]](#)[\[5\]](#)

Key Measurement Technologies

Several technologies are employed for component-level **methane** emission measurement. The primary methods covered in these protocols are:

- Optical Gas Imaging (OGI): Utilizes infrared cameras to visualize gas leaks that are invisible to the naked eye.[6][7]
- EPA Method 21: A regulatory method for the detection of volatile organic compound (VOC) leaks, including **methane**, using a portable monitoring instrument.[8][9]
- High-Flow Sampling: A quantitative method that captures the entire gas leak from a component to measure the emission rate directly.[3][10][11][12]

A comparison of the typical applications and capabilities of these technologies is presented in Table 1.

Technology	Primary Application	Measurement Type	Key Advantage	Limitation
Optical Gas Imaging (OGI)	Leak detection and localization	Qualitative (visualization)	Rapid screening of large areas and components that are difficult to access.[1]	Does not directly quantify emission rates.[1][5]
EPA Method 21	Leak detection and screening	Semi-quantitative (concentration measurement)	Standardized regulatory method for identifying leaking components.[8][9]	Screening value is a poor predictor of the mass emission rate.[1]
High-Flow Sampling	Leak rate quantification	Quantitative (mass flow rate)	Provides a direct measurement of the emission rate from a specific component.[12][13]	More time-consuming than screening methods; not suitable for all component types or leak sizes.[12]

Experimental Protocols

Protocol for Optical Gas Imaging (OGI) Surveys

This protocol is based on the principles outlined in the U.S. Environmental Protection Agency's (EPA) "Appendix K to 40 CFR part 60".[\[6\]](#)[\[7\]](#)

Objective: To detect and locate fugitive **methane** emissions from facility components.

Materials:

- An OGI camera capable of detecting **methane** emissions. The camera must meet the performance requirements specified in Appendix K, such as the ability to detect **methane** emissions of 19 grams per hour.[\[6\]](#)
- Certified operator with documented training and experience.[\[6\]](#)[\[14\]](#)
- Data logging system for recording survey details and leak locations.
- Anemometer and thermometer to measure environmental conditions.

Procedure:

- Pre-Survey Preparation:
 - Develop a monitoring plan that includes a list of components to be surveyed and a planned survey route.[\[6\]](#)[\[15\]](#)
 - Verify the OGI camera's performance according to the manufacturer's instructions and Appendix K requirements.[\[6\]](#)
 - Establish the operating envelope, which defines the range of conditions (e.g., wind speed, temperature difference between the gas and background) under which the survey can be effectively conducted.[\[6\]](#)
- On-Site Survey:
 - Record the date, time, and environmental conditions (wind speed, ambient temperature).

- Systematically scan each component identified in the monitoring plan.
- The operator should view components from multiple angles to ensure complete coverage. [16]
- Maintain an appropriate viewing distance as defined by the operating envelope.[6]
- Dwell on each component for a sufficient amount of time to detect intermittent leaks. For a simple scene with 10 or fewer components, a dwell time of 10 seconds is required.[6]
- Leak Identification and Documentation:
 - When a leak is detected, record a video of the emission.
 - Document the location of the leaking component (e.g., using GPS coordinates or physical tags).
 - Estimate the size of the leak (e.g., small, medium, large) based on the visual appearance of the gas plume. Note that this is a qualitative assessment.
- Post-Survey:
 - Compile a report detailing the survey findings, including the number and location of detected leaks.
 - Provide video evidence of the leaks for repair prioritization.

Diagram of OGI Experimental Workflow:



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Caption: OGI survey workflow from preparation to reporting.

Protocol for EPA Method 21 Screening

Objective: To identify leaking components by measuring the concentration of VOCs at the component's surface.

Materials:

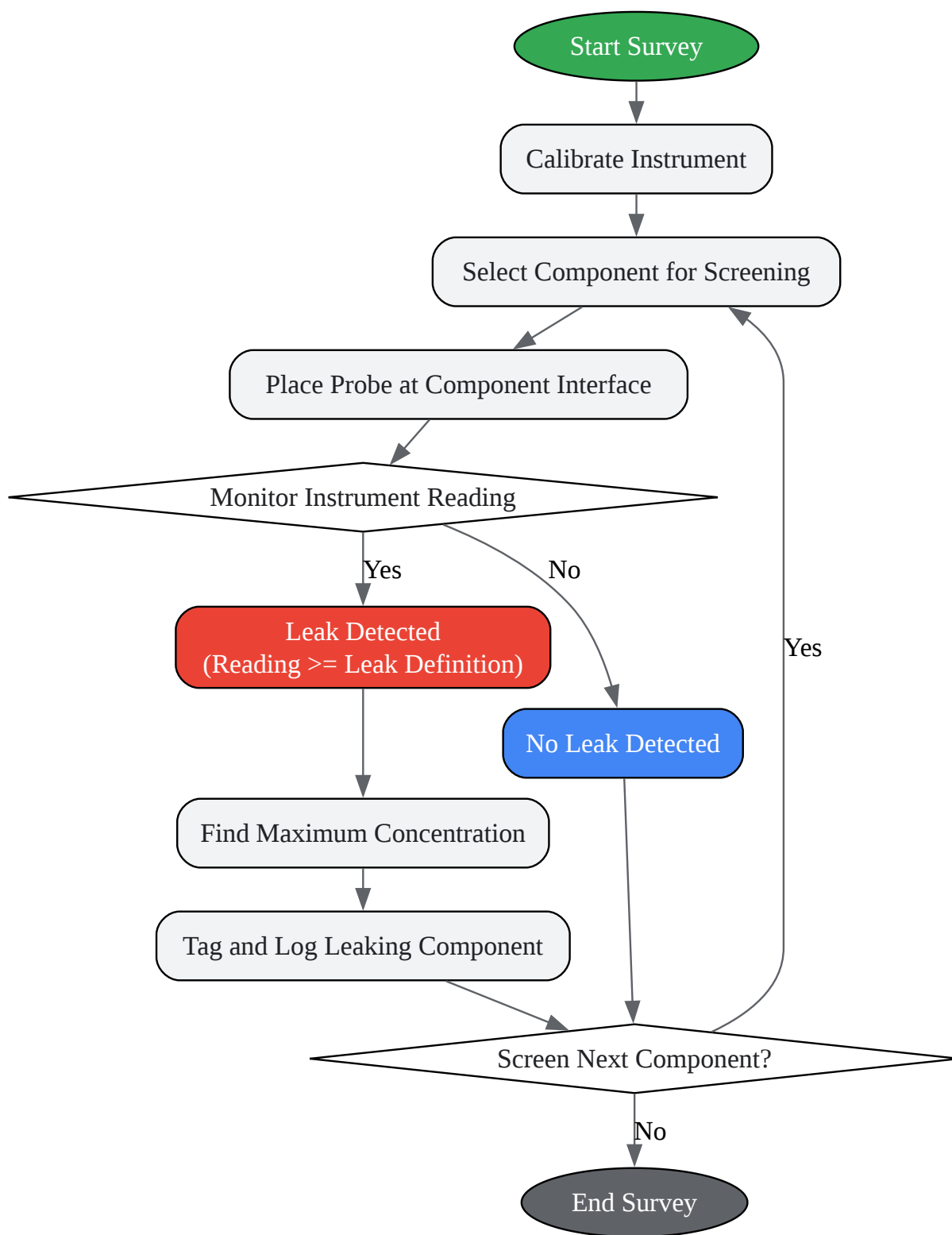
- A portable VOC analyzer that meets the requirements of Method 21, such as a flame ionization detector (FID) or a photoionization detector (PID).[9] The instrument must be intrinsically safe for use in potentially explosive atmospheres.[8]
- Calibration gases (zero gas and a known concentration of **methane**).
- Sample probe with a maximum diameter of 1/4 inch.[8]
- Data logger.

Procedure:

- Instrument Calibration and Checkout:
 - Calibrate the instrument daily before use with a zero gas and a calibration gas (e.g., 500 ppm **methane**).
 - Perform a calibration drift check at the end of each survey day.
- Screening Technique:
 - For each component, place the probe at the surface of the interface where leakage could occur (e.g., the valve stem packing).
 - Move the probe along the interface, sampling at all potential leak points.
 - For valves, screen the circumference of the packing-gland interface.
 - For flanges, screen the entire circumference of the flange-gasket interface.
- Leak Detection and Measurement:

- A leak is detected if the instrument reading is greater than or equal to the leak definition specified in the applicable regulation (e.g., 500 ppm above background).
- When a leak is detected, continue to move the probe around the interface to find the maximum concentration.
- Record the maximum measured concentration for the leaking component.
- Documentation:
 - Identify the leaking component with a weatherproof and readily visible tag.
 - Record the component identification, date, time, operator, and the maximum screening value in a log.

Diagram of EPA Method 21 Logical Relationships:



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Caption: Decision logic for EPA Method 21 leak screening.

Protocol for High-Flow Sampling

Objective: To quantify the mass emission rate of **methane** from a leaking component.

Materials:

- A high-flow sampler (e.g., Bacharach Hi-Flow Sampler, SEMTECH HI-FLOW 2).[11][17]
These devices are portable, battery-powered, and intrinsically safe.[10]
- A variety of sampling attachments to ensure complete capture of emissions from different component types.[12]
- Calibration gases.

Procedure:

- Instrument Preparation and Calibration:
 - Calibrate the instrument according to the manufacturer's instructions. This typically involves a zero calibration and a span calibration with a known concentration of **methane**. Regular calibration is crucial for accurate measurements.[18]
 - Select the appropriate sampling attachment for the component being measured.
- Measurement Process:
 - Place the sampling attachment over the leaking component to ensure all fugitive gas is captured and drawn into the instrument.[10][12]
 - The instrument draws in the leaking gas along with a large volume of ambient air at a high flow rate.[3][12]
 - The instrument measures the total flow rate of the sampled air-gas mixture and the concentration of **methane** in the mixture.[3][10] It also measures the ambient **methane** concentration to correct the reading.[12]
 - The mass leak rate is calculated by the instrument's software by multiplying the sample flow rate by the difference between the sample gas concentration and the ambient gas

concentration.[12]

- Ensuring Complete Capture:
 - To verify that all leaking gas is being captured, a two-point measurement can be performed.[17]
 - Take the first measurement at the highest possible flow rate.
 - Take a second measurement at a flow rate that is approximately 70-80% of the first.
 - If the two calculated leak rates are within 10% of each other, it can be assumed that complete capture was achieved.[17]
- Data Recording:
 - Record the calculated leak rate (typically in units of standard cubic feet per minute or grams per hour).
 - Document the component identification, date, time, and operator.

Quantitative Data from High-Flow Samplers:

Instrument	Detection Range	Accuracy	Technology
SEMTECH HI-FLOW 2	0.0005 to 25 CFM (0.015 to 700 lpm)[11]	Better than 5%[11]	Tunable Diode Laser Absorption Spectroscopy (TDLAS)[11]
Hetek Flow Sampler	Not specified	Calculated Leak Rate: $\pm 10\%$ [10]	High-flow rate sampling method[10]
Bacharach Hi-Flow Sampler	Up to 8 SCFM (11.5 Mcfd)[12]	$\pm 10\%$ (under ideal conditions)[19]	Catalytic Oxidation and Thermal Conductivity[18]
Cubic Portable Methane High-Flow Sampler	Max sampling flow rate of approx. 400 L/min[3]	Not specified	Not specified

Data Presentation and Interpretation

All quantitative data collected from component-level measurements should be compiled into a structured database. This allows for easy comparison of emission rates across different component types, facilities, and time periods. This data is crucial for:

- Identifying "Super-Emitters": A small number of large leaks often contribute the majority of total emissions.[1]
- Developing Emission Factors: Component-specific emission factors can be developed from measurement data to improve overall emission inventories.[13][20]
- Prioritizing Repairs: By quantifying the leak rate, repair efforts can be focused on the components with the highest emissions, leading to more effective and efficient emission reductions.[1]

Conclusion

Component-level measurement of **methane** emissions is a fundamental aspect of effective environmental management in industries where fugitive emissions are a concern. The selection of the appropriate measurement technology and the adherence to standardized protocols are essential for obtaining accurate and actionable data. By combining screening techniques like OGI and EPA Method 21 with quantitative methods such as high-flow sampling, researchers and facility operators can gain a comprehensive understanding of their **methane** emission profile and implement targeted strategies for mitigation.

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